

# Sodium Tartrate: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: Sodium Tartrate

CAS No.: 868-18-8

Cat. No.: B105223

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## Introduction: Unveiling the Versatility of a Seemingly Simple Salt

**Sodium tartrate**, the disodium salt of L-(+)-tartaric acid, is a compound that, while appearing unassuming in its crystalline white form, holds significant importance across a spectrum of scientific disciplines.<sup>[1][2]</sup> Its utility extends from the foundational realms of analytical chemistry to the complex and highly controlled environments of pharmaceutical formulation and protein crystallography.<sup>[1][2][3]</sup> This guide aims to provide an in-depth technical overview of **sodium tartrate**, moving beyond basic data to explore the causality behind its applications and to equip researchers and drug development professionals with actionable, field-proven insights. The narrative is structured to not only inform but also to empower the reader to leverage the unique properties of this multifaceted compound with confidence and scientific rigor.

## Core Physicochemical Properties: The Foundation of Functionality

A thorough understanding of a compound's fundamental properties is paramount to its effective application. **Sodium tartrate** primarily exists in two forms: anhydrous and dihydrate. The dihydrate form is particularly notable for its stable and precise water content, a characteristic that underpins its use as a primary standard in analytical chemistry.[4][5]

Property	Anhydrous Sodium Tartrate	Sodium Tartrate Dihydrate
Chemical Formula	$C_4H_4Na_2O_6$ [4][6][7][8][9]	$C_4H_8Na_2O_8$ [4][10] or $C_4H_4Na_2O_6 \cdot 2H_2O$ [11]
Molecular Weight	194.05 g/mol [1][4][6][7][8][12]	230.08 g/mol [4][10][11][13][14]
Appearance	White crystals or granules[5]	White, transparent, colorless crystals[1][4][13]
Solubility in Water	Soluble	290 g/L at 20°C[15]
Solubility in Ethanol	Insoluble[4]	Insoluble
pH (50 g/L solution)	7.0 - 9.0[9]	7.0 - 9.0[13][15]

The presence of two stereocenters in the tartrate molecule gives rise to different isomers. The commercially available and most commonly utilized form is the L-(+)-tartrate.[1]

## Applications in Research and Development: From Titration to Crystallization

The utility of **sodium tartrate** in a laboratory and manufacturing setting is diverse, with two applications standing out for their criticality and reliance on the compound's specific chemical nature.

## A Gold Standard in Moisture Determination: Karl Fischer Titration

The precise and stoichiometric water content of **sodium tartrate** dihydrate (15.66%) makes it an ideal primary standard for the calibration of Karl Fischer titrants.[15][16] This technique is a

cornerstone for accurate water content determination in a vast array of materials, a critical parameter in drug development for ensuring product stability and efficacy.[17]

Causality of Choice: The selection of **sodium tartrate** dihydrate as a primary standard is not arbitrary. Its stability under normal atmospheric conditions, non-hygroscopic nature, and high purity make it a reliable and reproducible reference material.[16][18] The solid, free-flowing powder is easy to handle and weigh accurately, minimizing experimental error.[18]

## Facilitating Structural Biology: A Precipitant in Protein Crystallography

In the field of structural biology, obtaining high-quality protein crystals is often the rate-limiting step in determining a protein's three-dimensional structure via X-ray diffraction. **Sodium tartrate** is frequently employed as a precipitating agent in crystallization screens.[19][20]

Mechanism of Action: **Sodium tartrate**, as a salt, influences the solubility of proteins in solution. By increasing the salt concentration, it reduces the amount of free water available to solvate the protein molecules, thereby promoting the protein-protein interactions necessary for crystal lattice formation. The tartrate ion itself can also play a direct role in forming the crystal lattice by mediating contacts between protein molecules.[2][20]

## Experimental Protocol: Standardization of a Volumetric Karl Fischer Titrant

The following protocol outlines a self-validating system for the standardization of a volumetric Karl Fischer titrant using **sodium tartrate** dihydrate.

Materials:

- **Sodium Tartrate** Dihydrate (Certified Reference Material)
- Volumetric Karl Fischer Titrator
- Karl Fischer Titrant (e.g., 5 mg/L strength)
- Karl Fischer Solvent (e.g., methanol-based)

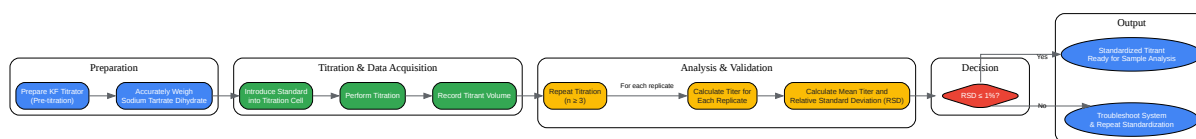
- Analytical Balance (readable to 0.1 mg)
- Spatula and Weighing Boats

Procedure:

- System Preparation: Ensure the Karl Fischer titrator is clean, dry, and freshly filled with solvent. Run a pre-titration to neutralize any ambient moisture in the titration cell.
- Standard Preparation: Accurately weigh approximately 50-100 mg of **sodium tartrate** dihydrate into a weighing boat.<sup>[18]</sup> The exact mass should be recorded.
- Titration: Carefully introduce the weighed **sodium tartrate** dihydrate into the titration cell. Ensure no sample is lost during transfer.
- Initiate Titration: Start the titration process. The titrator will dispense the Karl Fischer reagent until the endpoint is reached, signifying the complete reaction with the water from the **sodium tartrate** dihydrate.
- Record Data: Record the volume of titrant consumed.
- Repeatability: Repeat the procedure at least three times to ensure the results are reproducible.
- Calculation: The titer of the Karl Fischer reagent (in mg H<sub>2</sub>O/mL reagent) is calculated using the following formula:  $\text{Titer} = (\text{Mass of Sodium Tartrate Dihydrate} \times 0.1566) / \text{Volume of Titrant Consumed}$
- Validation: The relative standard deviation of the replicate titrations should be within an acceptable range (typically <1%) to ensure the validity of the standardization.

## Logical Workflow: Karl Fischer Titrant Standardization

The following diagram illustrates the logical flow of the Karl Fischer titrant standardization process, emphasizing the self-validating nature of the protocol through replicate measurements and statistical analysis.



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Caption: Workflow for Karl Fischer Titrant Standardization.

## Conclusion: A Cornerstone of Chemical and Pharmaceutical Research

**Sodium tartrate**, in its various forms, is a testament to the principle that a compound's utility is defined by its precise and reliable chemical properties. For researchers and professionals in drug development, a comprehensive understanding of its molecular weight, chemical formula, and the scientific rationale behind its applications is not merely academic but a prerequisite for robust and reproducible experimental design. From ensuring the accuracy of moisture content analysis to facilitating the discovery of novel protein structures, **sodium tartrate** remains an indispensable tool in the scientific arsenal.

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